

Application Notes and Protocols: Dorsomorphin Dihydrochloride in Cell Culture

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Compound of Interest

Compound Name: *Dorsomorphin dihydrochloride*

Cat. No.: *B15602982*

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Introduction

Dorsomorphin, also widely known as Compound C, is a versatile and potent small molecule inhibitor extensively utilized in cell culture for various research applications.^{[1][2]} It functions as a reversible, ATP-competitive inhibitor of AMP-activated protein kinase (AMPK), a crucial cellular energy sensor.^[2] Additionally, Dorsomorphin is a well-characterized inhibitor of the bone morphogenetic protein (BMP) signaling pathway, specifically targeting the type I receptors ALK2, ALK3, and ALK6.^{[1][3][4][5][6][7]} This dual inhibitory activity makes it an invaluable tool for studying cellular metabolism, stem cell differentiation, developmental biology, and cancer.^[8]

This document provides detailed application notes and protocols for the effective use of **Dorsomorphin dihydrochloride** in cell culture experiments.

Mechanism of Action

Dorsomorphin dihydrochloride exerts its biological effects through the inhibition of two key signaling pathways:

- **AMPK Signaling Pathway:** As an ATP-competitive inhibitor of AMPK, Dorsomorphin prevents the phosphorylation of downstream targets, thereby interfering with the cellular response to energy stress.^[2] AMPK is a central regulator of metabolism that, when activated, promotes catabolic pathways to generate ATP while inhibiting anabolic pathways.^[2]

- **BMP Signaling Pathway:** Dorsomorphin blocks the kinase activity of BMP type I receptors (ALK2, ALK3, and ALK6).^{[3][4][5][6][7]} This inhibition prevents the phosphorylation of downstream SMAD proteins (SMAD1, SMAD5, and SMAD8), thereby blocking the transduction of BMP signals that are critical for various developmental processes, including osteogenesis and dorsoventral axis formation.^{[3][5][7]}

Data Presentation

Solubility and Storage

Proper handling and storage of **Dorsomorphin dihydrochloride** are critical for maintaining its activity and ensuring experimental reproducibility.

Form	Solvent	Maximum Concentration	Storage Temperature	Stability
Powder	-	-	-20°C (desiccated)	≥ 2-4 years ^[9]
Stock Solution	DMSO	20 mM (with gentle warming)	-20°C or -80°C (in aliquots)	1 month at -20°C, 1 year at -80°C ^[10]
Stock Solution	Water	100 mM	Not recommended for > 24 hours ^[9]	Limited

Working Concentrations in Cell Culture

The optimal working concentration of **Dorsomorphin dihydrochloride** varies depending on the cell type and the specific application. It is recommended to perform a dose-response experiment to determine the optimal concentration for your system.

Application	Cell Line	Concentration Range	Incubation Time
Inhibition of BMP-mediated osteoblast differentiation	C2C12	4 μ M	Not specified[10]
Neural Induction	Human Pluripotent Stem Cells (hPSCs)	2 μ M	Not specified
General Cell Culture	Various	0.5 - 20 μ M[1][7]	Varies
Suppression of GRP78 promoter activity	Human fibrosarcoma HT1080	0 - 10 μ M	18 hours[11][12]

Experimental Protocols

Protocol 1: Preparation of Dorsomorphin Dihydrochloride Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

Materials:

- **Dorsomorphin dihydrochloride** powder
- Sterile, anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, light-protecting microcentrifuge tubes

Procedure:

- Precaution: **Dorsomorphin dihydrochloride** is a potent bioactive compound. Handle with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Reconstitution: To prepare a 10 mM stock solution from a 1 mg vial (Molecular Weight: 472.41 g/mol), add 211.6 μ L of sterile DMSO. For a 5 mg vial, add 1.058 mL of sterile

DMSO.

- Solubilization: Vortex the vial briefly to mix. If necessary, warm the solution at 37°C for 3-5 minutes to ensure complete dissolution.[\[7\]](#)
- Aliquoting: Once fully dissolved, dispense the stock solution into single-use, sterile, light-protecting microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can lead to degradation of the compound.[\[1\]](#)
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.[\[10\]](#)

Protocol 2: General Protocol for Treating Cells with Dorsomorphin Dihydrochloride

This protocol provides a general guideline for treating adherent cells in culture.

Materials:

- Prepared **Dorsomorphin dihydrochloride** stock solution (from Protocol 1)
- Complete cell culture medium, pre-warmed to 37°C
- Adherent cells cultured in appropriate vessels (e.g., 6-well plate, 96-well plate)

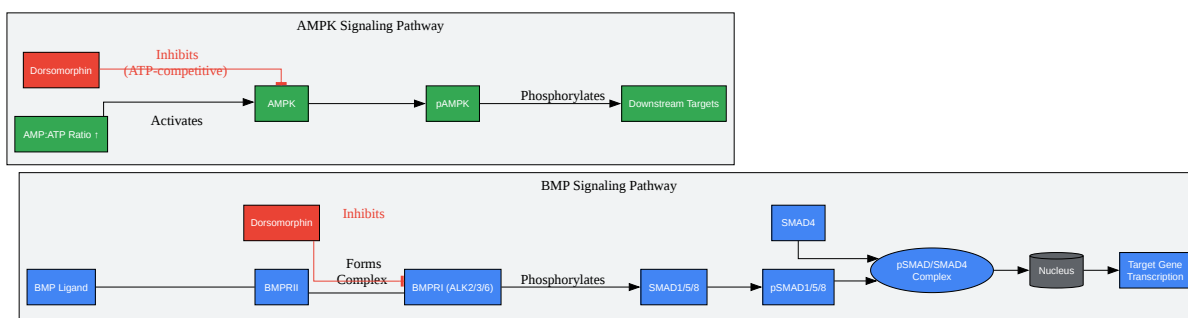
Procedure:

- Thawing: Thaw a single aliquot of the **Dorsomorphin dihydrochloride** stock solution at room temperature or in a 37°C water bath.
- Dilution: Determine the final desired concentration for your experiment. Prepare a working solution by diluting the stock solution in pre-warmed complete cell culture medium. For example, to achieve a final concentration of 10 µM from a 10 mM stock solution, perform a 1:1000 dilution (e.g., add 1 µL of stock solution to 1 mL of medium).
 - Note: To avoid precipitation, add the Dorsomorphin stock solution to pre-warmed medium.[\[1\]](#)[\[7\]](#) The final concentration of DMSO in the culture medium should typically not exceed 0.5% to avoid solvent toxicity.[\[1\]](#)[\[7\]](#)

- Cell Treatment:
 - Aspirate the existing culture medium from the cells.
 - Gently add the medium containing the desired final concentration of **Dorsomorphin dihydrochloride** to the cells.
- Incubation: Incubate the cells for the desired period as determined by your experimental design.
- Downstream Analysis: Following incubation, proceed with your planned downstream analysis (e.g., Western blotting, RT-qPCR, immunofluorescence).

Mandatory Visualizations

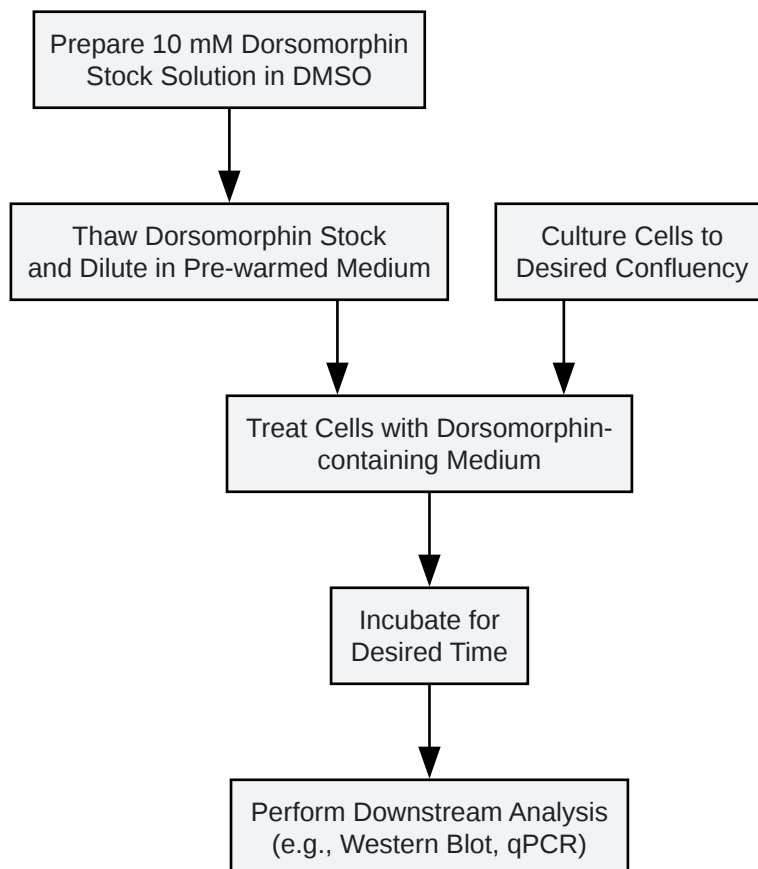
Signaling Pathways



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Caption: Dorsomorphin's dual inhibitory action on BMP and AMPK signaling pathways.

Experimental Workflow



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Caption: General experimental workflow for using Dorsomorphin in cell culture.

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